Commercial suppliers of Clenproperol-d7 analytical standard.

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Compound of Interest	
Compound Name:	Clenproperol-d7
Cat. No.:	B565687

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Technical Guide: Clenproperol-d7 Analytical Standard

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercially available **Clenproperol-d7** analytical standard. It is designed to assist researchers, scientists, and drug development professionals in sourcing and utilizing this internal standard for the quantitative analysis of Clenproperol and other related β-agonists.

Introduction

Clenproperol-d7 is the deuterated isotopologue of Clenproperol, a β2-adrenergic agonist. Due to its structural similarity and distinct mass shift, **Clenproperol-d7** serves as an ideal internal standard for chromatographic and mass spectrometric analysis, ensuring accuracy and precision in quantifying Clenproperol in various biological and environmental matrices. Its use is critical in areas such as veterinary drug residue analysis, forensic toxicology, and pharmaceutical research.

Commercial Suppliers and Product Specifications

Several reputable suppliers offer **Clenproperol-d7** as an analytical standard. The products are available in various formats, typically as a neat solid or in solution. The following table summarizes the key quantitative data from prominent commercial suppliers.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Format	Concentration	Storage	Purity
LGC Standards	Clenproperol D7	1173021-09-4	$C_{11}D_7H_9Cl_2N_2O$	270.21	Neat	-	2-8°C	>95% (Indicated by RIVM datasheet)
Sigma-Aldrich	Clenproperol-d7 VETRANAL®	1173021-09-4	$C_{11}D_7H_9Cl_2N_2O$	270.21	Neat	-	2-8°C	Analytical Standard Grade
CRM LABSTANDARD	Clenproperol-D7 solution	1173021-09-4	$C_{11}D_7H_9Cl_2N_2O$	270.21	Solution in Methanol	100 mg/L, 1000 mg/L	Information not available	Certified Reference Material
HPC Standards	D7-Clenproperol	1173021-09-4	$C_{11}D_7H_9Cl_2N_2O$	270.21	Neat	-	Information not available	High-Purity
HPC Standards	D7-Clenproperol solution	1173021-09-4	$C_{11}D_7H_9Cl_2N_2O$	270.21	Solution in Acetonitrile	100 µg/mL	Information not available	High-Purity

Experimental Protocol: Analysis of β-Agonists in Bovine Urine using UPLC-MS/MS with Clenproperol-

Tech Support

d7 Internal Standard

The following is a representative experimental protocol synthesized from methodologies described in peer-reviewed literature for the determination of β-agonists in biological matrices. **Clenproperol-d7** is employed as an internal standard to correct for matrix effects and variations in sample processing and instrument response.

1. Materials and Reagents

- **Clenproperol-d7** analytical standard

- Reference standards of β-agonists of interest

- HPLC-grade methanol, acetonitrile, and water

- Formic acid

- Ammonium acetate

- Solid-Phase Extraction (SPE) cartridges (e.g., Molecularly Imprinted Polymer or mixed-mode cation exchange)

- Bovine urine samples

2. Standard Solution Preparation

- Internal Standard Stock Solution: Accurately weigh and dissolve **Clenproperol-d7** in methanol to prepare a stock solution of 100 µg/mL.

- Internal Standard Working Solution: Dilute the stock solution with methanol:water (1:1, v/v) to a final concentration of 10 ng/mL.

- Calibration Standards: Prepare a series of calibration standards by spiking blank bovine urine with known concentrations of the target β-agonists and a constant concentration of the **Clenproperol-d7** internal standard working solution.

3. Sample Preparation (Solid-Phase Extraction)

- Sample Pre-treatment: Centrifuge the urine sample at 4000 rpm for 10 minutes. Take a 5 mL aliquot of the supernatant and add 100 µL of the **Clenproperol-d7** internal standard working solution.

- SPE Cartridge Conditioning: Condition the SPE cartridge by passing 5 mL of methanol followed by 5 mL of water.

- Sample Loading: Load the pre-treated urine sample onto the conditioned SPE cartridge at a flow rate of approximately 1-2 mL/min.

- Washing: Wash the cartridge with 5 mL of water followed by 5 mL of 40% methanol in water to remove interferences.

- Elution: Elute the analytes and the internal standard with 5 mL of 5% formic acid in methanol.

- Evaporation and Reconstitution: Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C. Reconstitute the residue in 1 mL of the initial mobile phase.

4. UPLC-MS/MS Analysis

- Chromatographic Conditions:

  - Column: C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.7 µm)

  - Mobile Phase A: 0.1% Formic acid in water

  - Mobile Phase B: 0.1% Formic acid in acetonitrile

  - Gradient: Start with 5% B, ramp to 95% B over 8 minutes, hold for 2 minutes, and return to initial conditions.

  - Flow Rate: 0.3 mL/min

  - Column Temperature: 40°C

  - Injection Volume: 10 µL
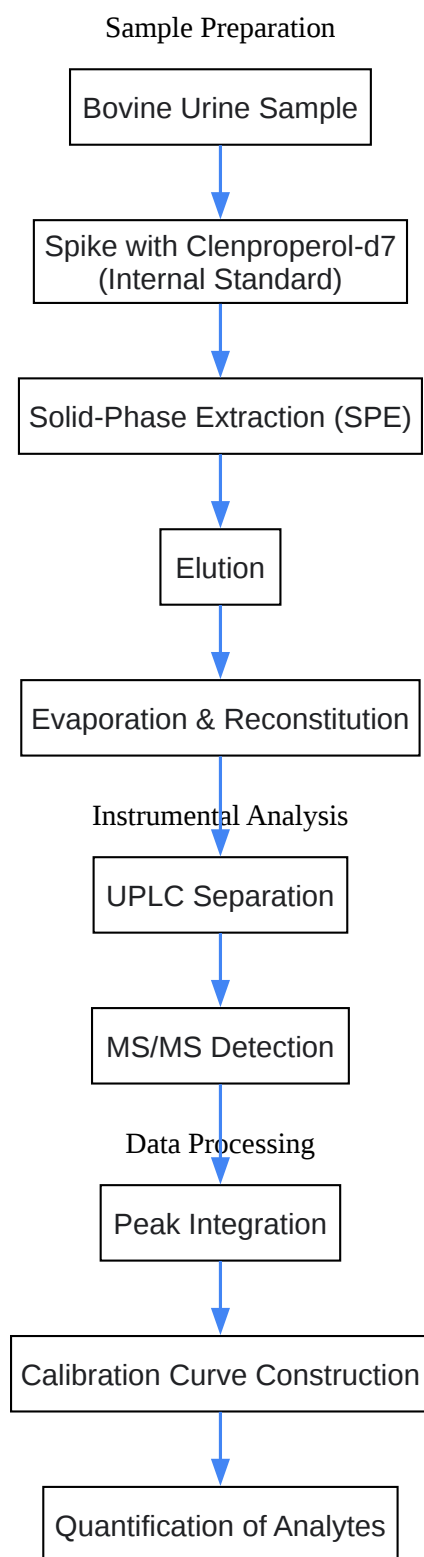
- Mass Spectrometry Conditions:

- Ionization Mode: Electrospray Ionization (ESI), Positive

- Scan Mode: Multiple Reaction Monitoring (MRM)

- MRM Transitions: Monitor at least two specific precursor-product ion transitions for each target analyte and for **Clenproperol-d7**.

5. Data Analysis

- Construct a calibration curve by plotting the ratio of the peak area of the analyte to the peak area of the internal standard (**Clenproperol-d7**) against the concentration of the analyte.

- Quantify the amount of each β-agonist in the samples using the linear regression equation derived from the calibration curve.

Workflow and Pathway Diagrams

The following diagrams illustrate the logical workflow of the analytical process and a conceptual representation of the internal standard method.

Sample Preparation

Bovine Urine Sample

↓

Spike with Clenproperol-d7
(Internal Standard)

↓

Solid-Phase Extraction (SPE)

↓

Elution

↓

Evaporation & Reconstitution

Instrumental Analysis

UPLC Separation

↓

MS/MS Detection

Data Processing

Peak Integration

↓

Calibration Curve Construction

↓

Quantification of Analytes

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Caption: Analytical workflow for β-agonist determination.
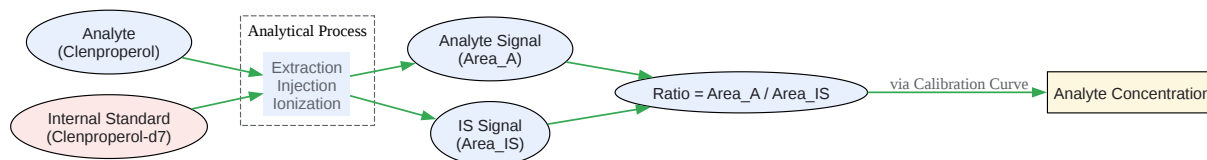
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Caption: Principle of the internal standard method.

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